

# A Technical Guide to the Physical Properties of 2-Iodo-5-nitroanisole

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## Compound of Interest

Compound Name: 2-Iodo-5-nitroanisole

Cat. No.: B1296816

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## Introduction

**2-Iodo-5-nitroanisole** is a chemical compound that serves as a versatile building block in the synthesis of various organic molecules. Its applications are found in the pharmaceutical, agrochemical, and dye industries. A thorough understanding of its physical properties is essential for its effective use in research and development, particularly in drug design and synthesis where such characteristics influence reaction kinetics, formulation, and bioavailability. This guide provides a detailed overview of the key physical properties of **2-Iodo-5-nitroanisole**, supported by standard experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of **2-Iodo-5-nitroanisole** are critical for its handling, storage, and application in chemical synthesis. The compound typically appears as a white to light brown solid.<sup>[1]</sup> For safe storage, it is recommended to keep it in a dark, dry, and sealed environment at room temperature or under refrigeration.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **2-Iodo-5-nitroanisole**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> INO <sub>3</sub>	[2]
Molecular Weight	279.03 g/mol	[1][2]
Melting Point	128-130°C	[1]
133-135°C	[3]	
Boiling Point	341.2 °C at 760 mmHg	
341.2 ± 32.0 °C (Predicted)	[1]	
Density	1.893 g/cm <sup>3</sup>	
1.893 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]	
Flash Point	160.1 °C	
Vapor Pressure	0.000162 mmHg at 25°C	
Refractive Index	1.629	
Solubility	Not explicitly stated	

## Experimental Protocols

The following sections detail the standard laboratory methodologies for determining the key physical properties of a solid organic compound like **2-Iodo-5-nitroanisole**.

### Melting Point Determination

The melting point is a crucial indicator of a substance's purity. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **2-Iodo-5-nitroanisole** is packed into a thin-walled capillary tube, sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube, adjacent to a calibrated thermometer.[4]

- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be done to determine an approximate melting point. Subsequently, a slower heating rate (around 1-2°C per minute) is used as the temperature approaches the expected melting point.<sup>[4]</sup>
- **Observation:** The temperatures at which the substance first begins to melt and when it completely liquefies are recorded. This range represents the melting point.

## Boiling Point Determination

While **2-Iodo-5-nitroanisole** is a solid at room temperature, its boiling point at a specific pressure is a key physical constant.

Methodology: Micro Scale (Siwoloboff Method)

- **Sample Preparation:** A small amount of the substance is placed in a micro test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed inside the micro test tube containing the sample. The setup is then attached to a thermometer and heated in a suitable apparatus like a Thiele tube.
- **Heating:** The sample is heated gently. As the boiling point is approached, a steady stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Observation:** The heat source is then removed. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point. This occurs when the vapor pressure of the substance equals the external atmospheric pressure.

## Density Determination

The density of a solid can be determined using the principle of fluid displacement.

Methodology: Volume Displacement

- **Mass Measurement:** A sample of **2-Iodo-5-nitroanisole** is accurately weighed using an analytical balance.
- **Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the compound is insoluble, and the initial volume is recorded. The weighed solid is then carefully

submerged in the liquid. The new volume is recorded. The difference between the final and initial volumes gives the volume of the solid.[5]

- Calculation: The density is calculated by dividing the mass of the solid by its determined volume.

## Solubility Determination

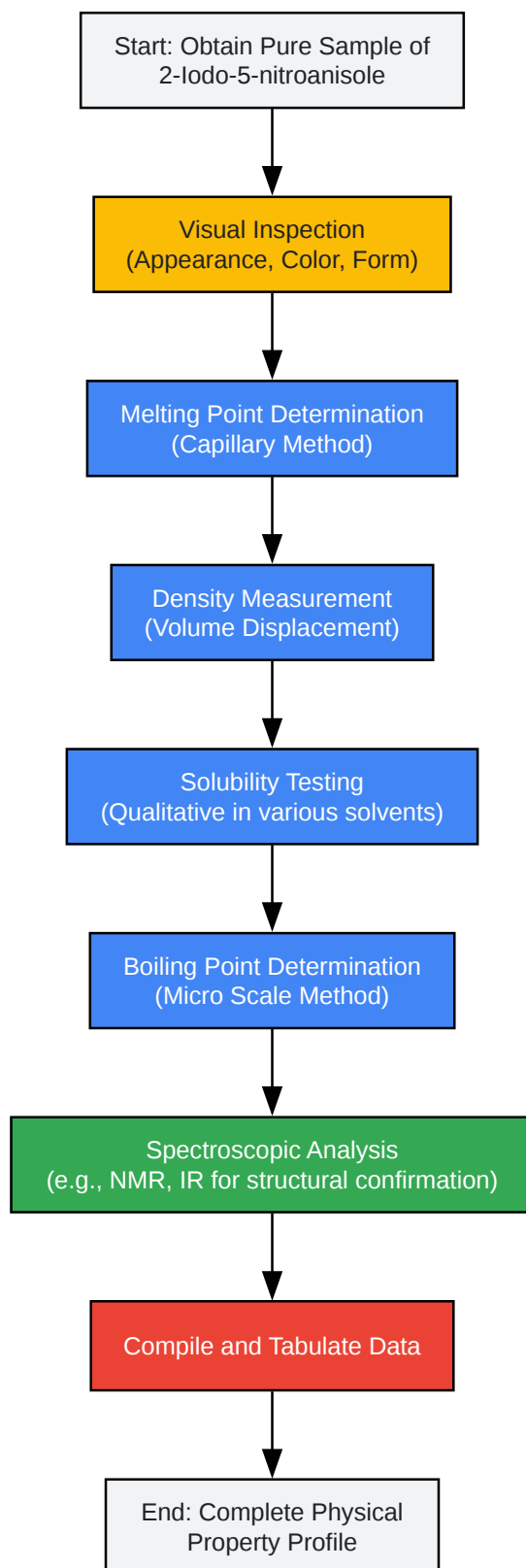
A qualitative assessment of solubility in various solvents is important for purification and reaction setup.

Methodology: Qualitative Solubility Testing

- Sample Preparation: A small, measured amount (e.g., 25 mg) of **2-Iodo-5-nitroanisole** is placed in a series of test tubes.
- Solvent Addition: A small volume (e.g., 0.75 mL) of various solvents (e.g., water, ethanol, diethyl ether, dilute acid, dilute base) is added to each test tube.[6]
- Observation: Each tube is agitated vigorously. The substance is classified as soluble if it dissolves completely, and insoluble if it does not. For compounds soluble in water, the pH can be tested with litmus paper to indicate acidic or basic functional groups.[7]

## Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a solid chemical compound like **2-Iodo-5-nitroanisole**.



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Caption: Workflow for Physical Property Characterization.

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